

Essential Safety and Operational Guide for 2,2'-Sulfonyldiethanol

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Compound of Interest

Compound Name: 2,2'-Sulfonyldiethanol

Cat. No.: B1207226

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2,2'-Sulfonyldiethanol** (CAS No. 2580-77-0). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

2,2'-Sulfonyldiethanol is classified as a hazardous substance. The primary hazards include respiratory sensitization and potential skin sensitization. The following table summarizes the key hazard information.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Respiratory Sensitization, Category 1	GHS08	Danger	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2]
Skin Sensitization	Xi (Irritant)	Warning	R43: May cause sensitization by skin contact.[3]

1.1. Recommended Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2,2'-Sulfonyldiethanol** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles are required.[4]
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).[5]
Body Protection	Lab Coat/Coveralls	A standard lab coat should be worn. For larger quantities or potential for splashing, chemical-resistant coveralls are recommended.[4]
Respiratory Protection	Respirator	In well-ventilated areas, respiratory protection may not be required. If vapors or aerosols are generated, a NIOSH-approved respirator with organic vapor cartridges is necessary.[5]

Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidental exposure and maintain the chemical's integrity.

2.1. Handling Procedures

- Ventilation: Always handle **2,2'-Sulfonyldiethanol** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid Inhalation: Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing.
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#)

2.2. Storage Procedures

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[6\]](#)
- Temperature: Store at room temperature.[\[3\]](#)
- Compatibility: Store away from strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If experiencing respiratory symptoms such as shortness of breath, call a poison center or doctor.[1] If breathing is difficult, give oxygen.[5]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water.[5] Seek medical attention if irritation or a rash develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Spill and Disposal Procedures

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

4.1. Spill Response

In case of a spill, follow these steps:

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- **Collect:** Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.

- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

4.2. Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

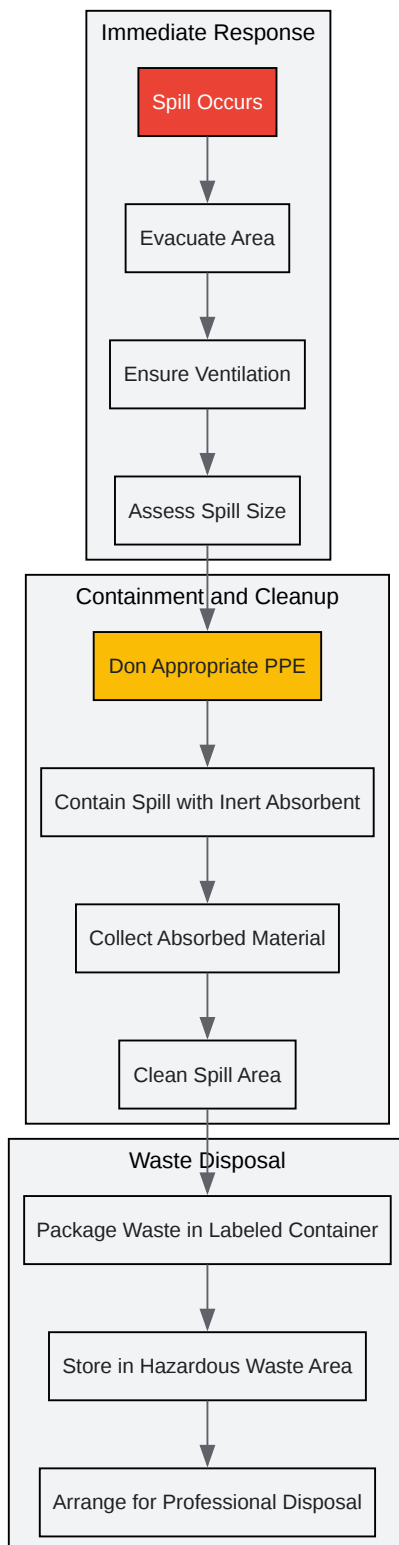
- Waste Collection: Collect all **2,2'-Sulfonyldiethanol** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.[\[7\]](#)
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the chemical name.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for pick-up and disposal by a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.[\[8\]](#)

Physical and Chemical Properties

Property	Value
CAS Number	2580-77-0 [3]
Molecular Formula	C4H10O4S [3]
Molecular Weight	154.18 g/mol [3]
Appearance	White to off-white solid [3]
Melting Point	58.1 °C [3]
Boiling Point	432 °C [3]
Flash Point	215 °C [3]
Solubility	Slightly soluble in DMSO and Methanol [3]

Experimental Workflow: Handling a **2,2'-Sulfonyldiethanol** Spill

Workflow for Handling a 2,2'-Sulfonyldiethanol Spill



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Caption: Workflow for a **2,2'-Sulfonyldiethanol** spill.

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References

- 1. 2,2 -Sulfonyldiethanol 60-65wt. water 2580-77-0 [sigmaaldrich.com]
- 2. 2,2 -Sulfonyldiethanol 60-65wt. water 2580-77-0 [sigmaaldrich.com]
- 3. 2580-77-0 CAS MSDS (2,2'-SULFONYLDIETHANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. uwo.edu [uwo.edu]
- 5. media.hiscoinc.com [media.hiscoinc.com]
- 6. safety365.sevron.co.uk [safety365.sevron.co.uk]
- 7. ehs.washington.edu [ehs.washington.edu]
- 8. ethz.ch [ethz.ch]
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